

Personal protective equipment for handling Sdz 90-215

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sdz 90-215

Cat. No.: B15598346

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Essential Safety and Handling Guide for Sdz 90-215

Disclaimer: This document provides a summary of essential safety and logistical information for the handling of **Sdz 90-215**. It is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. All personnel must review the complete SDS before handling this compound.

Sdz 90-215 is a cyclodepsipeptide, a type of fungal metabolite.^[1] It is utilized in research contexts, particularly in studies involving fungal pathogens, where it has been observed to inhibit mannan synthesis.^{[2][3]}

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment must be worn when handling **Sdz 90-215**.^[4]

Protection Type	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4]	Protects against splashes and airborne particles.
Skin Protection	Fire/flammable resistant and impervious clothing.[4]	Prevents skin contact with the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. [4]	Avoids direct dermal exposure.
Respiratory Protection	Required when dusts are generated.[5]	Prevents inhalation of the compound.

Operational and Disposal Plans

Safe handling and disposal are critical to minimizing risk and environmental impact.

Handling and Storage:

- Ventilation: Handle in a well-ventilated place.[4]
- Contact Avoidance: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[4]
- Ignition Sources: Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place. Keep apart from foodstuff containers or incompatible materials.[4]

Disposal:

- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[4]

First-Aid Measures

In the event of exposure, immediate action is crucial.

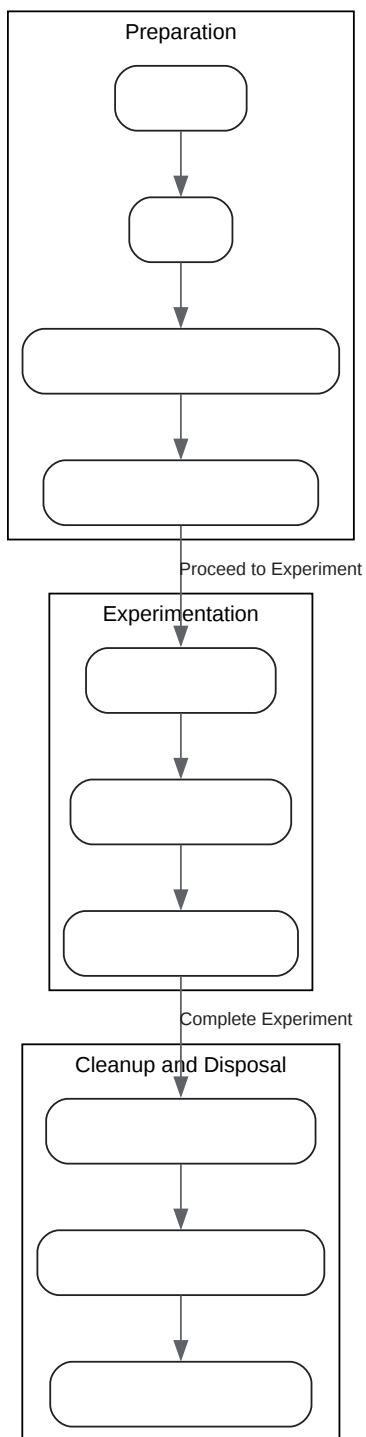
Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
Eye Contact	Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses.[5]
Ingestion	Immediately make the victim drink water (two glasses at most). Consult a physician.[5]

Experimental Workflow and Signaling Pathway

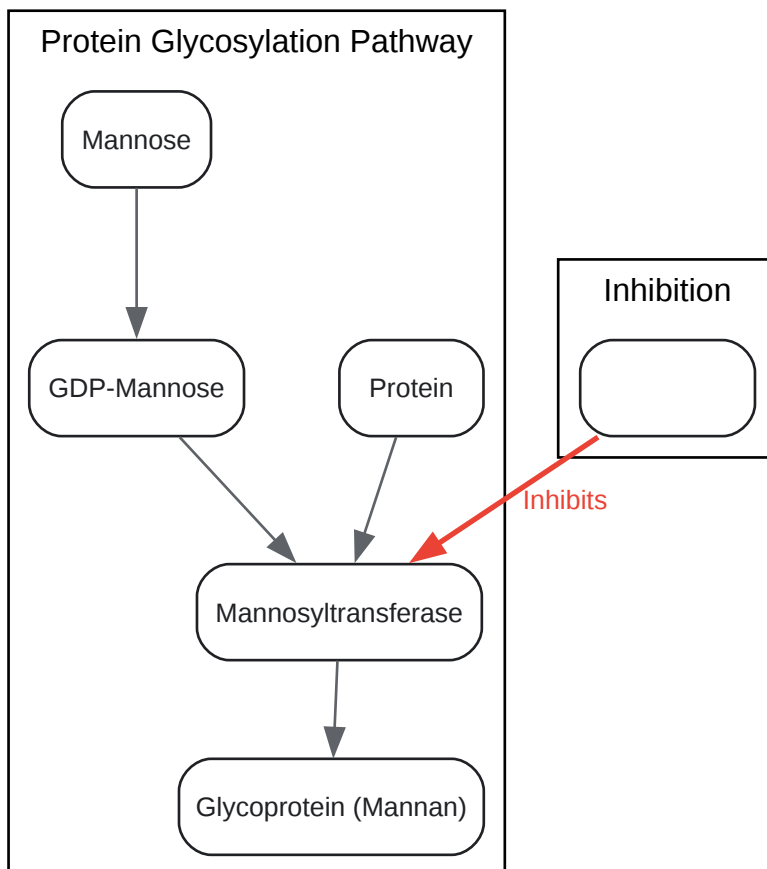
Experimental Workflow for Handling **Sdz 90-215**:

The following diagram outlines a standard workflow for experiments involving **Sdz 90-215**, emphasizing safety at each step.

Experimental Workflow for Sdz 90-215 Handling



Sdz 90-215 Inhibition of Mannosyltransferase



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References

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- To cite this document: BenchChem. [Personal protective equipment for handling Sdz 90-215]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598346#personal-protective-equipment-for-handling-sdz-90-215]

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